

Ethylene-Propylene Block Copolymer vs. Polypropylene Homopolymer: A Comparative Guide to Impact Resistance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Propene, polymer with ethene, block

Cat. No.: B1166007

[Get Quote](#)

For researchers, scientists, and drug development professionals, selecting the right polymer with the appropriate mechanical properties is critical for product development and performance. This guide provides an objective comparison of the impact resistance of ethylene-propylene block copolymer (PP-BC) and polypropylene homopolymer (PP-H), supported by experimental data and detailed testing protocols.

Ethylene-propylene block copolymer, also known as polypropylene impact copolymer, is specifically engineered for enhanced toughness and impact resistance, particularly at low temperatures.[1][2] This contrasts with polypropylene homopolymer, a widely used thermoplastic known for its high stiffness, good chemical resistance, and strength, but with inherently lower impact strength, especially in cold conditions.[3][4] The fundamental difference lies in their molecular structure. PP-H consists solely of propylene monomers, resulting in a highly crystalline and rigid material with poor impact performance.[3] In contrast, PP-BC is produced by copolymerizing propylene with ethylene, creating a multiphase structure where a rubbery ethylene-propylene phase is dispersed within the polypropylene matrix.[5][6] This rubbery phase acts as an effective impact modifier, significantly enhancing the material's ability to absorb energy upon impact.[7]

Quantitative Comparison of Impact Strength

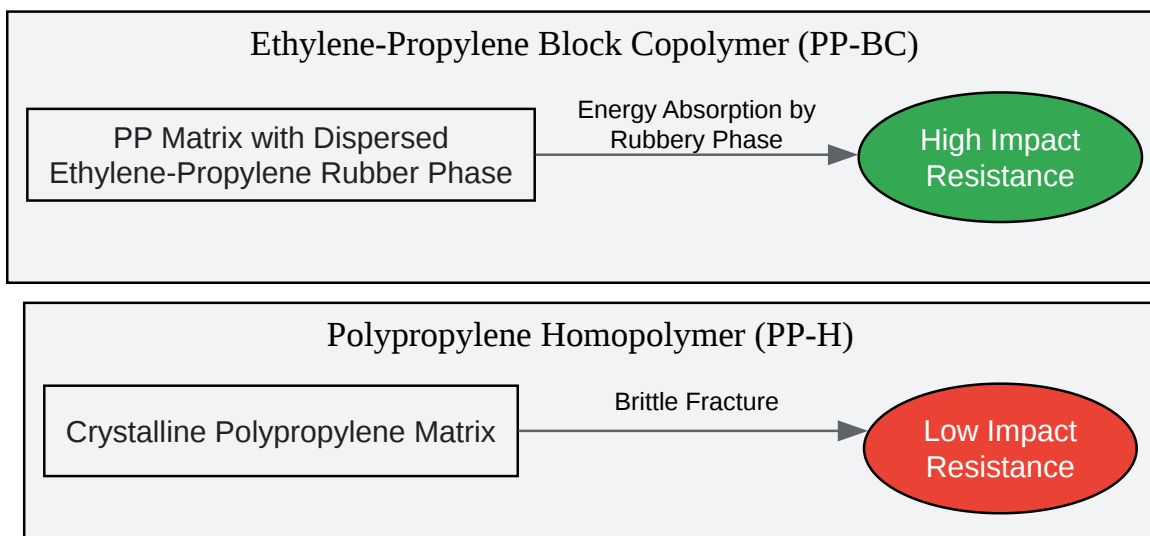
The impact resistance of these polymers is quantified using standardized tests, primarily the Izod and Charpy impact tests. The following table summarizes typical notched impact strength values for both materials, collated from various technical sources. It is important to note that specific values can vary depending on the grade of the material, processing conditions, and the presence of additives.

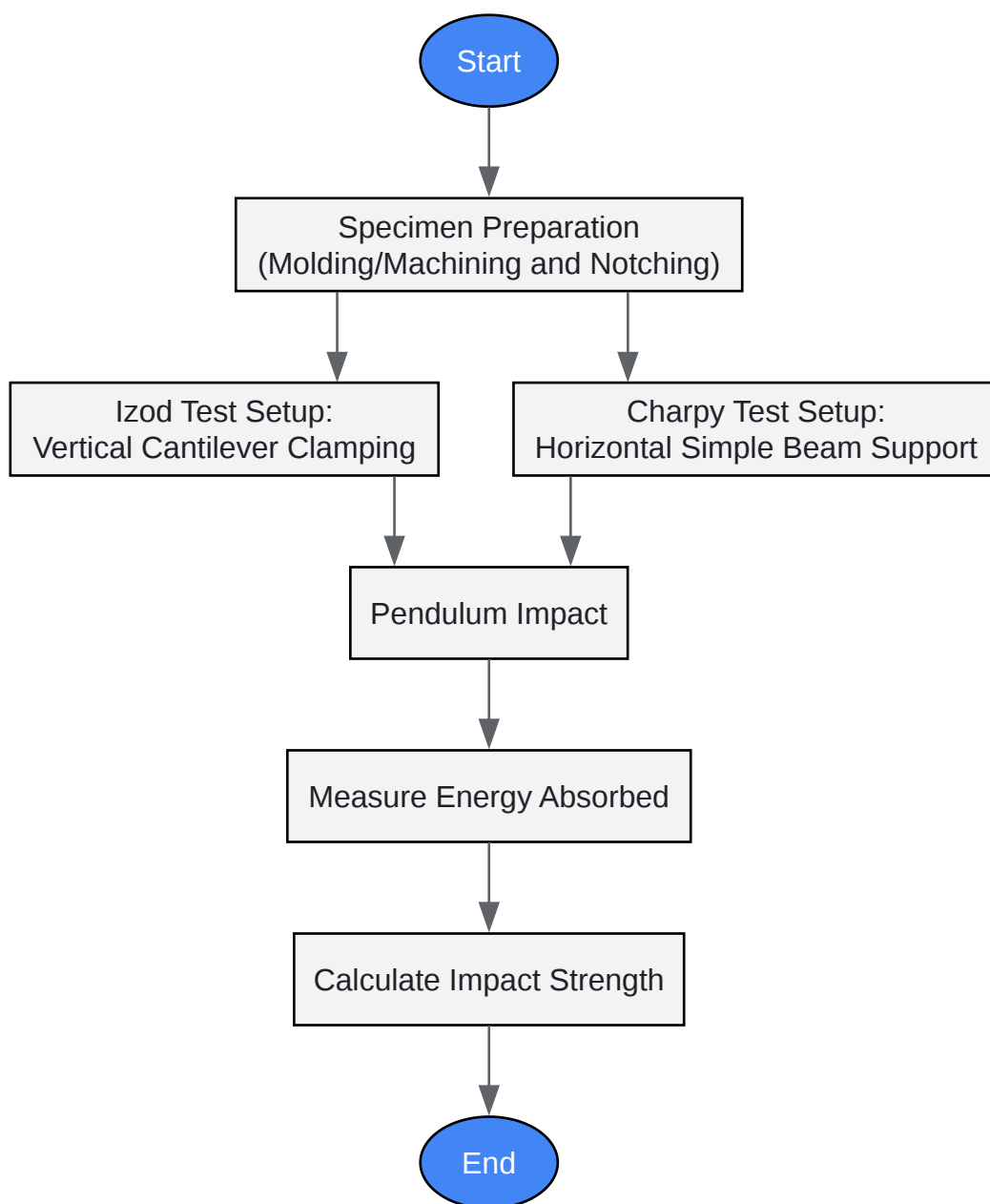
Material Type	Test Method	Notched Impact Strength (at 23°C)	Key Characteristics
Polypropylene Homopolymer (PP-H)	ASTM D256 (Izod)	20 - 60 J/m	High stiffness, good chemical resistance, lower impact strength. [3][8]
ISO 179 (Charpy)	5 - 10 kJ/m ²	Brittle at low temperatures.[4][9]	
Ethylene-Propylene Block Copolymer (PP-BC)	ASTM D256 (Izod)	110 - 999 J/m	Superior impact resistance, especially at low temperatures. [8]
ISO 179 (Charpy)	9 - 50 kJ/m ²	Enhanced toughness due to the presence of a rubbery phase.[9] [10]	

Molecular Basis for Enhanced Impact Resistance in PP-BC

The superior impact strength of ethylene-propylene block copolymer is attributed to its unique morphology. The material consists of a continuous polypropylene homopolymer matrix with a dispersed phase of ethylene-propylene rubber (EPR) particles.[5] When subjected to an impact, these rubbery domains act as stress concentrators, initiating localized plastic deformation and preventing the propagation of cracks. This mechanism allows the material to absorb a significant amount of energy before failure. The ethylene content and the size and

distribution of the EPR particles are critical factors that influence the final impact properties of the copolymer.[\[11\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What is the difference between PP copolymer and PP homopolymer?|News|POLYPVC [polypvc.com]
- 2. blog.impactplastics.co [blog.impactplastics.co]
- 3. polychemer.com [polychemer.com]
- 4. ifanpipring.com [ifanpipring.com]
- 5. cpsm.kpi.ua [cpsm.kpi.ua]
- 6. Revolutionizing Impact Strength: Innovations in Compounding for Polypropylene Copolymers [ejchem.journals.ekb.eg]
- 7. specialchem.com [specialchem.com]
- 8. Redirecting [linkinghub.elsevier.com]
- 9. Polypropylene Properties - Vinidex Pty Ltd [vinidex.com.au]
- 10. borealisgroup.com [borealisgroup.com]
- 11. real.mtak.hu [real.mtak.hu]
- To cite this document: BenchChem. [Ethylene-Propylene Block Copolymer vs. Polypropylene Homopolymer: A Comparative Guide to Impact Resistance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166007#ethylene-propylene-block-copolymer-versus-polypropylene-homopolymer-pp-h-impact-resistance]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com